

Application Note and Protocol: Preparation of L-Cysteine Hydrochloride Monohydrate Stock Solution

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Compound of Interest

Compound Name: *L-Cysteine hydrochloride monohydrate*

Cat. No.: B3424391

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Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Cysteine hydrochloride monohydrate is a water-soluble salt of the sulfur-containing, non-essential amino acid L-cysteine.[1] It is widely utilized in research and industrial applications for its potent antioxidant and reducing properties.[2] The presence of a thiol group (-SH) makes it a scavenger of free radicals and a crucial component in the synthesis of glutathione, a primary cellular antioxidant.[2] In laboratory settings, it is a common supplement in cell culture media to protect cells from oxidative stress, a reducing agent in protein chemistry, and a precursor in various biochemical assays.[2][3]

This document provides a detailed protocol for the preparation, storage, and handling of **L-Cysteine hydrochloride monohydrate** stock solutions for consistent and reliable experimental results.

Chemical and Physical Properties

A summary of the key properties of **L-Cysteine hydrochloride monohydrate** is presented below.

Property	Value	References
Molecular Formula	$C_3H_7NO_2S \cdot HCl \cdot H_2O$	
Molecular Weight	175.63 g/mol	
Appearance	White crystalline powder	
Solubility (in H ₂ O)	~650 g/L at 20°C	
pH (1% aqueous solution)	1.5 - 2.0	
Storage (Solid)	Room Temperature (10-30°C), protect from light and moisture	

Experimental Protocols

Protocol 1: Preparation of 1 M L-Cysteine HCl Monohydrate Stock Solution

This protocol outlines the steps to prepare a 1 M stock solution. Due to the propensity of cysteine to oxidize, especially at neutral or alkaline pH, solutions should be prepared fresh using deoxygenated water.

1. Safety Precautions:

- Handle **L-Cysteine hydrochloride monohydrate** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- The compound is acidic and may cause skin and eye irritation.

2. Materials and Equipment:

- **L-Cysteine hydrochloride monohydrate** (MW: 175.63 g/mol)
- High-purity, deoxygenated water (autoclaved and cooled, or sparged with nitrogen gas)

- Sterile conical tubes (e.g., 50 mL)
- Calibrated analytical balance
- Sterile graduated cylinders or pipettes
- pH meter
- 0.22 μm sterile syringe filter
- Stir plate and magnetic stir bar (optional)
- 1 M NaOH and 1 M HCl for pH adjustment (if required for specific applications)

3. Step-by-Step Procedure:

- **Deoxygenate Water:** Prepare deoxygenated water by autoclaving high-purity water and allowing it to cool to room temperature in a sealed container. Alternatively, sparge the water with an inert gas like nitrogen or argon for 15-20 minutes.
- **Weigh Compound:** Accurately weigh 1.756 g of **L-Cysteine hydrochloride monohydrate**.
- **Dissolution:** Add the powder to a sterile 15 mL conical tube. Add 8 mL of deoxygenated water. Mix by vortexing or gentle inversion until the solid is completely dissolved. The compound is highly soluble in water.
- **Volume Adjustment:** Once fully dissolved, adjust the final volume to 10 mL with deoxygenated water.
- **pH Check:** The resulting solution will be highly acidic (pH 1-2). For most applications, this acidic pH enhances stability. If a different pH is required for your specific experiment, it should be adjusted immediately before use, as neutral or alkaline pH significantly accelerates oxidation.
- **Sterilization:** Sterile-filter the solution through a 0.22 μm syringe filter into a new sterile container.

- **Storage:** Store the stock solution in small, single-use aliquots in tightly sealed tubes to minimize air exposure. For short-term storage (1-2 days), refrigerate at 2-8°C. For longer-term storage, store at -20°C. It is highly recommended to prepare solutions fresh for optimal activity.

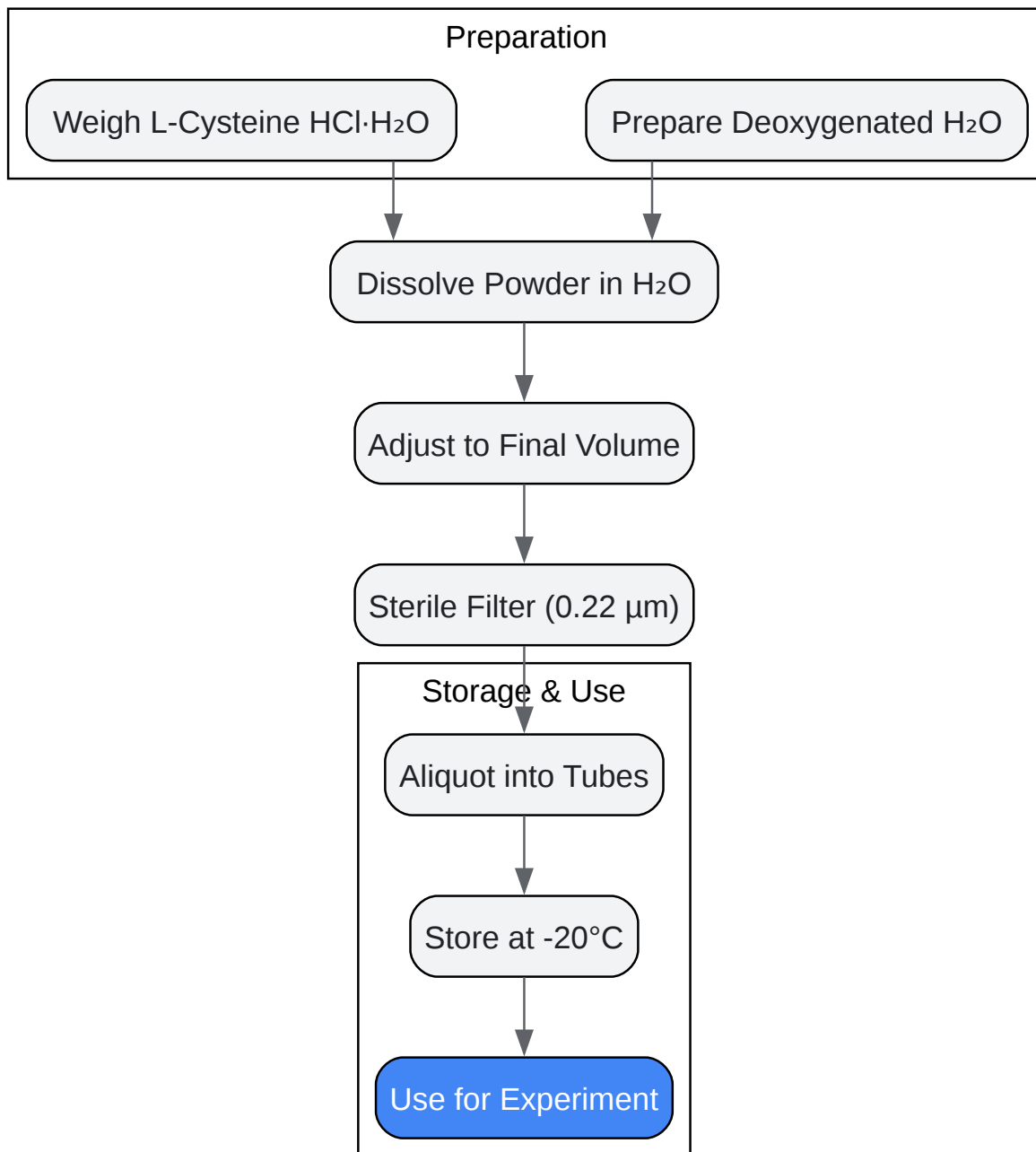
Data Summary for Stock Solution Preparation

Desired Stock Concentration	Molarity (M)	Weight per 10 mL	Final Volume
200 mM	0.2 M	0.351 g	10 mL
500 mM	0.5 M	0.878 g	10 mL
1 M	1.0 M	1.756 g	10 mL

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the L-Cysteine HCl monohydrate stock solution.

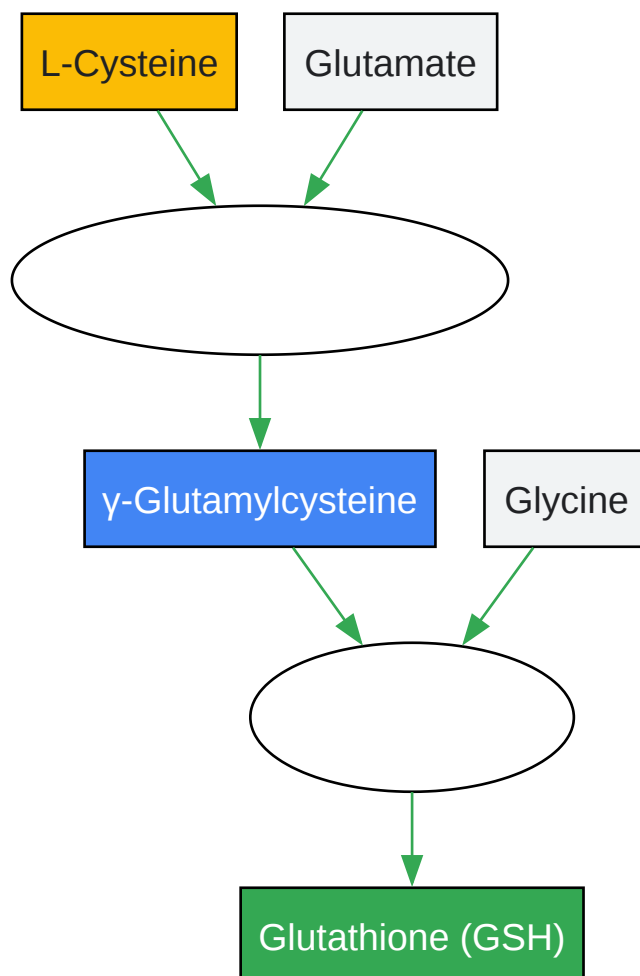


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Caption: Workflow for L-Cysteine Stock Solution Preparation.

Biochemical Pathway: Glutathione Synthesis

L-cysteine is a rate-limiting precursor for the synthesis of glutathione (GSH), a critical antioxidant in cellular defense.



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Caption: L-Cysteine as a precursor in Glutathione synthesis.

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